

Spectroscopic Profile of (S)-3-Hydroxybutanenitrile: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (S)-3-Hydroxybutanenitrile
CAS No.: 123689-95-2; 123690-76-6
Cat. No.: B2593286

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This guide provides a comprehensive technical overview of the spectroscopic data for **(S)-3-Hydroxybutanenitrile** (CAS No. 123689-95-2), a chiral building block of significant interest in the synthesis of pharmaceuticals and other bioactive molecules. The precise stereochemistry of this molecule necessitates a thorough understanding of its analytical signature for quality control and reaction monitoring. This document synthesizes available experimental data for the racemic mixture with predicted data for the (S)-enantiomer to offer a complete spectral portrait, addressing the current scarcity of publicly available, experimentally-derived data for the pure enantiomer.

Molecular Structure and Key Spectroscopic Features

(S)-3-Hydroxybutanenitrile is a small, chiral molecule containing a hydroxyl group, a nitrile group, and a methyl-substituted stereocenter. These features give rise to a distinct set of signals in various spectroscopic analyses, which are crucial for its identification and characterization.

Molecular Structure of (S)-3-Hydroxybutanenitrile

Caption: Molecular structure of (S)-3-Hydroxybutanenitrile with atom numbering for NMR assignments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules. Below is a detailed analysis of the expected ^1H and ^{13}C NMR spectra of (S)-3-Hydroxybutanenitrile.

^1H NMR Spectroscopy

The proton NMR spectrum provides information on the number of different types of protons and their neighboring environments. The data presented is based on predicted values for the (S)-enantiomer, which are expected to be nearly identical to the experimental values for the racemate.

Table 1: Predicted ^1H NMR Spectroscopic Data for (S)-3-Hydroxybutanenitrile

Chemical Shift (δ) (ppm)	Multiplicity	Integration	Assignment
~4.2	Multiplet	1H	CH-OH (H2)
~3.5	Singlet (broad)	1H	OH
~2.6	Doublet of Doublets	2H	CH ₂ -CN (H3)
~1.3	Doublet	3H	CH ₃ (H1)

Causality Behind Experimental Choices: The use of a high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended to achieve good resolution of the multiplets, particularly for the H2 and H3 signals. The choice of a deuterated solvent that does not exchange with the hydroxyl proton, such as chloroform-d (CDCl_3), is crucial for observing the OH signal.

^{13}C NMR Spectroscopy

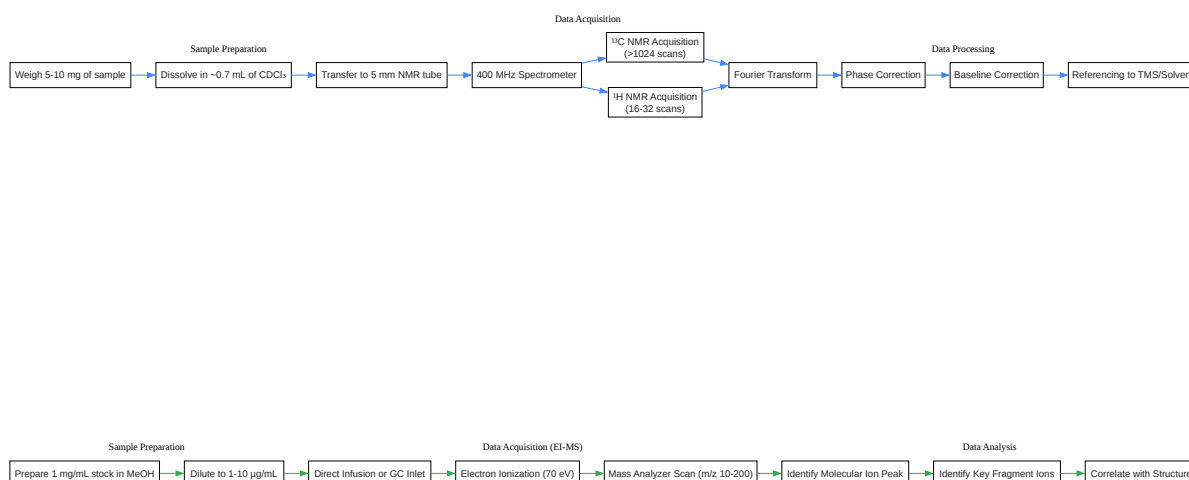
The carbon-13 NMR spectrum reveals the number of unique carbon environments in the molecule. The following data combines experimental values for racemic 3-hydroxybutanenitrile with predicted assignments.^[1]

Table 2: ¹³C NMR Spectroscopic Data for 3-Hydroxybutanenitrile

Chemical Shift (δ) (ppm)	Assignment
~118	CN (C4)
~65	CH-OH (C2)
~28	CH ₂ -CN (C3)
~22	CH ₃ (C1)

Trustworthiness of Protocol: A standard proton-decoupled ¹³C NMR experiment is sufficient for obtaining this data. The chemical shifts are referenced to the residual solvent peak, ensuring accuracy and reproducibility. For instance, the CDCl₃ signal appears at approximately 77.16 ppm.

NMR Data Acquisition Workflow



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Caption: Workflow for obtaining and analyzing mass spectrometry data.

Conclusion

The spectroscopic data presented in this guide provides a robust analytical framework for the identification and characterization of **(S)-3-Hydroxybutanenitrile**. By combining experimental data from the racemate with predicted values for the pure enantiomer, researchers can confidently verify the structure and purity of this important chiral intermediate. Adherence to the outlined experimental protocols will ensure the acquisition of high-quality, reproducible data, which is essential for advancing research and development in the pharmaceutical and chemical industries.

References

- PubChem. **(S)-3-Hydroxybutanenitrile**. National Center for Biotechnology Information. [\[Link\]](#)
- PubChem. 3-Hydroxybutanenitrile. National Center for Biotechnology Information. [\[Link\]](#)

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Sources

- 1. 3-HYDROXYBUTYRONITRILE | 4368-06-3 [chemicalbook.com]
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